

Application Note and Protocol: Preparation of Reactive Red 180 Stock Solution

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Compound of Interest

Compound Name: *Reactive red 180*

Cat. No.: *B12380738*

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This document provides a detailed protocol for the preparation, storage, and handling of stock solutions of **Reactive Red 180**, an azo dye commonly used in various research and industrial applications, including textile dyeing and experimental assays.

Chemical and Physical Properties

Proper preparation of a stock solution requires accurate information regarding the chemical and physical properties of the solute. The key properties of **Reactive Red 180** are summarized below.

Property	Value	References
IUPAC Name	tetrasodium;5-benzamido-4-hydroxy-3-[[1-sulfonato-6-(2-sulfonatooxyethylsulfonyl)naphthalen-2-yl]diazanyl]naphthalene-2,7-disulfonate	[1]
CAS Number	72828-03-6, 98114-32-0	[2][3]
Molecular Formula	C ₂₉ H ₁₉ N ₃ Na ₄ O ₁₇ S ₅	[1][2][3]
Molecular Weight	933.76 g/mol	[2][3]
Appearance	Red to dark blue powder	[2][4]
Solubility (Water)	50 g/L (53.55 mM)	[2]
Solubility (DMSO)	100 mg/mL (107.09 mM)	[3]
Optimal pH	4.0 - 7.0	[4][5]

Experimental Protocols

The following protocols detail the preparation of aqueous and organic stock solutions of **Reactive Red 180**. Adherence to these steps is crucial for ensuring the accuracy and reproducibility of experiments.

2.1. Safety Precautions

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle the **Reactive Red 180** powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- Consult the Safety Data Sheet (SDS) for detailed hazard information.

2.2. Materials

- **Reactive Red 180** powder
- Solvent:
 - For aqueous solution: Deionized or distilled water (softened water is recommended)[6].
 - For organic solution: Anhydrous Dimethyl Sulfoxide (DMSO)[3].
- Analytical balance
- Spatula
- Weighing paper or boat
- Volumetric flask (Class A)
- Beaker
- Magnetic stirrer and stir bar or vortex mixer
- Ultrasonic bath (recommended for DMSO)[3]
- pH meter (for aqueous solutions)
- 0.22 μm syringe filter (optional, for sterilization and removal of particulates)
- Sterile, light-protecting storage tubes (e.g., amber microcentrifuge tubes)

2.3. Protocol 1: Preparation of an Aqueous Stock Solution (e.g., 10 mM)

This protocol is suitable for applications where water is the required solvent.

- Calculate Required Mass: Use the following formula to determine the mass of **Reactive Red 180** powder needed: $\text{Mass (g)} = \text{Desired Concentration (mol/L)} \times \text{Final Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - Example for 10 mL of a 10 mM solution:
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.010 \text{ L} \times 933.76 \text{ g/mol} = 0.0934 \text{ g (or 93.4 mg)}$

- Weighing: Accurately weigh the calculated mass of **Reactive Red 180** powder using an analytical balance.
- Dissolution: a. Transfer the powder to a beaker or the volumetric flask. b. Add a small amount of deionized water (approximately 20-30% of the final volume). c. Create a paste by mixing the powder with the water using a spatula or by swirling. This helps prevent clumping[7]. d. Once a uniform paste is formed, gradually add more water while continuously stirring or vortexing. Lukewarm (not hot) water may aid dissolution[7]. e. Bring the total volume to approximately 80% of the final volume.
- pH Adjustment: Check the pH of the solution. If necessary, adjust to a neutral pH (6.5-7.5) to prevent dye hydrolysis[6].
- Final Volume: Transfer the solution to the final volumetric flask (if a beaker was used). Rinse the beaker with a small amount of water and add the rinsing to the flask to ensure a complete transfer. Add deionized water to reach the final desired volume.
- Final Mixing: Cap the flask and invert it several times to ensure the solution is homogeneous.
- Filtration (Optional): For applications requiring a sterile solution or the removal of any undissolved particulates, filter the stock solution through a 0.22 µm syringe filter.
- Storage: Aliquot the stock solution into smaller, single-use volumes in amber tubes to protect from light and prevent contamination from repeated use[3]. Store as recommended in Section 3.

2.4. Protocol 2: Preparation of a DMSO Stock Solution (e.g., 100 mM)

This protocol is for applications requiring a higher concentration or an organic solvent.

- Calculate Required Mass:
 - Example for 1 mL of a 100 mM solution:
 - $\text{Mass (g)} = 0.100 \text{ mol/L} \times 0.001 \text{ L} \times 933.76 \text{ g/mol} = 0.0934 \text{ g (or 93.4 mg)}$
- Weighing: Accurately weigh the calculated mass of **Reactive Red 180** powder.

- Dissolution: a. Transfer the powder into a suitable vial. b. Add the calculated volume of anhydrous DMSO. c. Vortex the solution vigorously. d. For complete dissolution, sonicate the solution in an ultrasonic bath until all solid particles have disappeared[3].
- Storage: Aliquot the solution into small, single-use volumes in appropriate vials (ensure they are DMSO-compatible). Store immediately as detailed in Section 3.

Storage and Stability

Proper storage is critical to maintain the stability and efficacy of the **Reactive Red 180** stock solution.

Solvent	Storage Temperature	Duration	Conditions
DMSO	-80°C	6 months	Sealed, protected from light and moisture[3].
DMSO	-20°C	1 month	Sealed, protected from light and moisture[3].
Aqueous	2°C - 8°C	Short-term	Protect from light; use as soon as possible[6].

Note: It is strongly recommended to prepare fresh aqueous solutions for each experiment. For all stock solutions, avoid repeated freeze-thaw cycles by creating single-use aliquots[3].

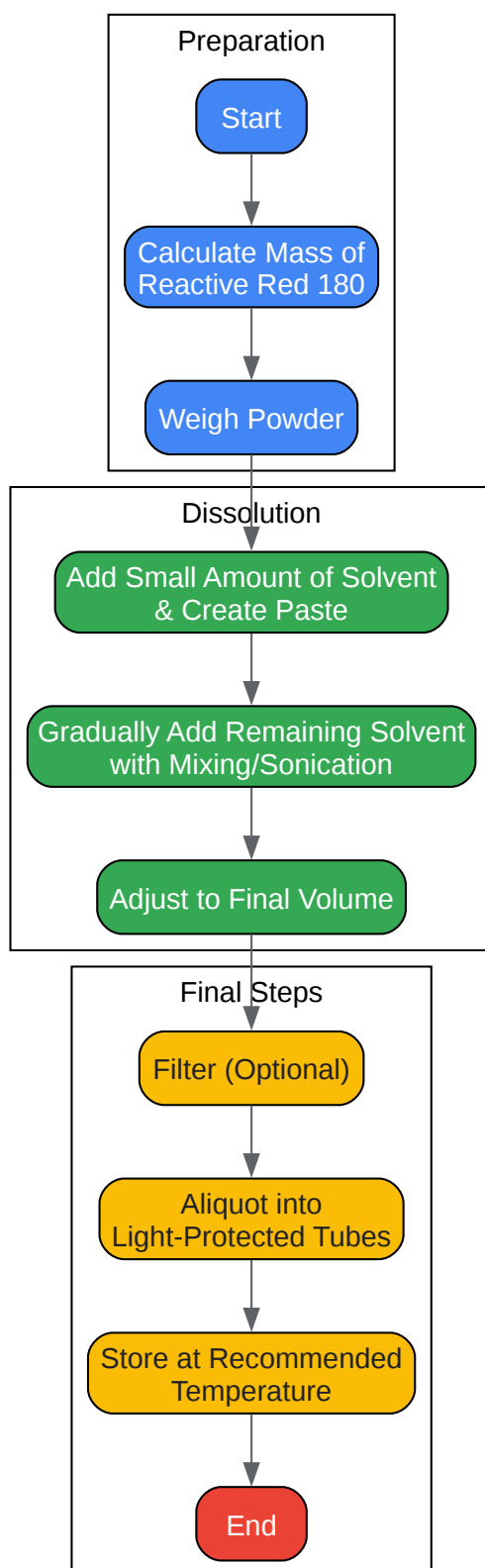
Troubleshooting

- Poor Solubility / "Freckles": Some batches of reactive dyes, particularly reds, may be difficult to dissolve[7]. If undissolved particles remain:
 - Ensure the "pasting" method described in Protocol 2.3 was used[7].

- For aqueous solutions, consider preparing a "urea water" solvent (dissolve urea in hot water and cool to lukewarm) to aid dissolution[7].
- Filter the final solution through a fine mesh (e.g., nylon stocking) or a 0.22 μm filter to remove particulates[7].

Workflow Diagram

The following diagram illustrates the general workflow for preparing a stock solution of **Reactive Red 180**.



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Caption: Workflow for preparing a **Reactive Red 180** stock solution.

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